A Comprehensive Technical Guide to Calcium Bromide Hexahydrate: Properties, Synthesis, and Applications

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Compound of Interest

Compound Name:	*Calcium bromide hexahydrate*
CAS No.:	*71626-99-8*
Cat. No.:	*B2914969*

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Authored for Researchers, Scientists, and Drug Development Professionals

Abstract

Calcium bromide hexahydrate ($CaBr_2 \cdot 6H_2O$) is the stable, hydrated crystalline form of calcium bromide, a salt with significant utility across various scientific and industrial domains. For the researcher and pharmaceutical scientist, a precise understanding of its fundamental chemical and physical properties is paramount for its application in chemical synthesis, as a component in formulation studies, and in the preparation of high-density aqueous solutions. This technical guide provides an in-depth examination of the molecular formula and molecular weight of **calcium bromide hexahydrate**, supported by a detailed overview of its physicochemical characteristics, laboratory-scale synthesis protocols, and key applications relevant to research and development.

Core Molecular and Physical Properties

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A precise understanding of the fundamental properties of a compound is the bedrock of its effective application in a laboratory setting. Stoichiometric accuracy, solution preparation, and safety considerations all stem from this foundational data.

Chemical Formula and Structure

Calcium bromide is a salt that exists in several hydration states, with the hexahydrate being the common crystalline form precipitated from aqueous solutions at room temperature.[1]

- Chemical Formula: $CaBr_2 \cdot 6H_2O$

This formula indicates a crystalline structure composed of one calcium cation (Ca^{2+}) ionically bonded to two bromide anions (Br^-), with six water molecules (H_2O) incorporated into the crystal lattice as water of hydration.[2][3]

Molecular Weight

The molecular weight (formula mass) is essential for all stoichiometric calculations, from preparing solutions of a specific molarity to determining theoretical yields in a reaction. It is calculated by summing the atomic weights of all constituent atoms in the empirical formula.

- Calcium (Ca): 1 x 40.078 g/mol
- Bromine (Br): 2 x 79.904 g/mol
- Hydrogen (H): 12 x 1.008 g/mol
- Oxygen (O): 6 x 15.999 g/mol

Total Molecular Weight = 307.98 g/mol [4][5]

Physicochemical Characteristics

The physical properties of **calcium bromide hexahydrate** dictate its handling, storage, and application.

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Property	Value	Source(s)
Appearance	Colorless to white crystalline solid	[1][5]
Crystal Structure	Trigonal	[5]
Density	~2.3 g/cm³	[5]
Melting Point	38.2 °C	[5]
Solubility in Water	143 g/100 mL at 20 °C	[1][5]
Solubility in Other Solvents	Soluble in ethanol and acetone	[5][6]

Expertise & Experience: Field-Proven Insights

The melting point of 38.2 °C is a critical handling parameter.[5] At this temperature, the salt dissolves in its own water of hydration, effectively liquefying.[7] This necessitates storage in a cool, climate-controlled environment to maintain its solid form. Furthermore, like its anhydrous counterpart, the hexahydrate is hygroscopic, meaning it will readily absorb moisture from the atmosphere.[3][6] Therefore, it must be stored in tightly sealed containers to prevent deliquescence and maintain its structural integrity.

Synthesis and Key Reactions

Laboratory-Scale Synthesis Protocol

Calcium bromide is readily synthesized in the lab via the neutralization reaction between a calcium base and hydrobromic acid.[2][8] The reaction with calcium carbonate is often preferred due to the ease of handling the solid reactant and the clear indication of reaction completion (cessation of gas evolution).

Governing Reaction: $CaCO_3(s) + 2HBr(aq) \rightarrow CaBr_2(aq) + H_2O(l) + CO_2(g)$

- Reagent Preparation: Measure a defined volume of 47-48% hydrobromic acid (HBr) into a glass beaker equipped with a magnetic stir bar. Place the beaker in an ice bath on a magnetic stir plate within a fume hood.

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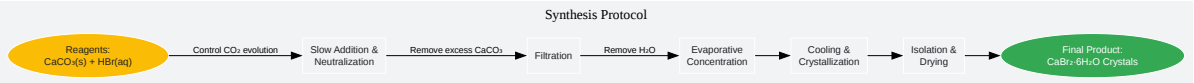
- Neutralization: Begin stirring the HBr solution. Slowly and portion-wise, add a stoichiometric equivalent of calcium carbonate ($CaCO_3$) powder.
    - Causality Behind Experimental Choice: The slow, portion-wise addition is crucial to control the rate of carbon dioxide (CO_2) effervescence, preventing the reaction mixture from foaming over. The ice bath helps to dissipate the exothermic heat of neutralization.
- Drive to Completion: Continue adding $CaCO_3$ until all effervescence ceases. A slight excess of $CaCO_3$ can be added to ensure all the hydrobromic acid has been consumed.
- Purification: Remove the reaction vessel from the ice bath and allow it to warm to room temperature. Filter the resulting calcium bromide solution using vacuum filtration to remove any unreacted $CaCO_3$ and other insoluble impurities.[9]
- Concentration: Gently heat the clear filtrate in a water bath to evaporate excess water and concentrate the solution.[9] Continue until a crystalline film begins to form on the surface upon cooling a small sample.
- Crystallization: Cover the beaker and allow the concentrated solution to cool slowly to room temperature, then transfer it to an ice bath to maximize the crystallization of **calcium bromide hexahydrate**.[9]
- Isolation and Drying: Collect the resulting crystals by vacuum filtration. Wash the crystals with a minimal amount of ice-cold distilled water to remove any soluble impurities. Dry the final product on a filter paper or in a desiccator.

Visualization of the Synthesis Workflow

The following diagram outlines the logical flow of the synthesis protocol described above.



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Caption: A workflow diagram illustrating the laboratory synthesis of **calcium bromide hexahydrate**.

Applications in Scientific Research & Drug Development

While its primary industrial use is in high-density drilling fluids for the oil and gas industry[1][10], calcium bromide has specific applications relevant to scientific research.

- Source of Ions: In its high-purity form, it serves as a soluble source of calcium (Ca^{2+}) and bromide (Br^-) ions for chemical synthesis and the preparation of biological buffers or cell culture media.
- Pharmaceutical History: Historically, bromide salts were used as sedatives and anticonvulsants due to the depressant effect of the bromide ion on the central nervous system.[10][11] While largely replaced by modern therapeutics with better safety profiles, this historical context is relevant in neuroscience and toxicology research.[10]
- Catalysis and Reagents: It can act as a catalyst or reagent in specific organic reactions. For instance, it can form complexes with triphenylphosphine oxide, aiding in its removal from reaction mixtures without requiring chromatography.[1]

Visualization of Molecular Composition

The diagram below illustrates the stoichiometric relationship of the components within one formula unit of **calcium bromide hexahydrate**.

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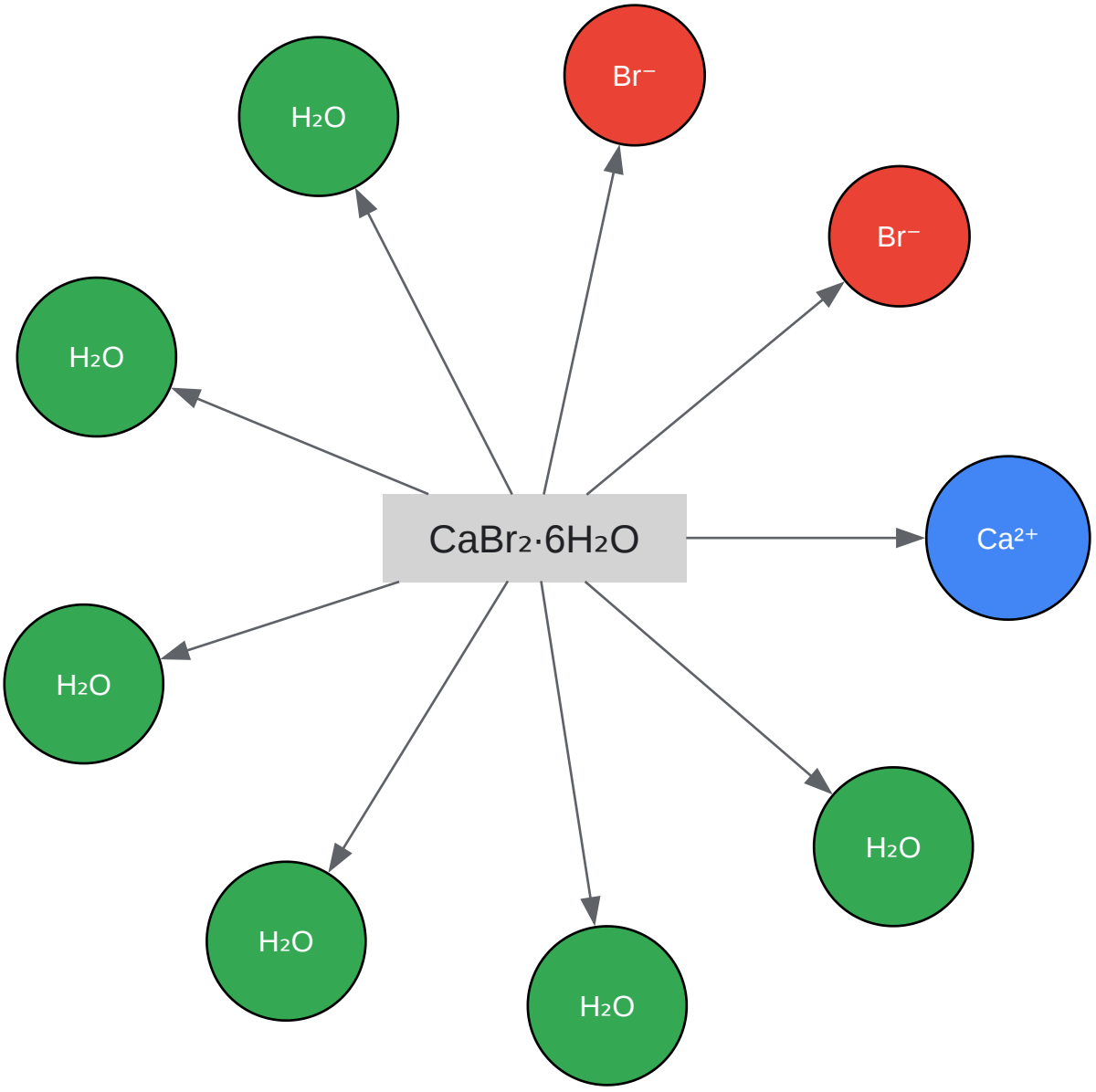

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